

In-Depth Technical Guide: 4,6-Dimethoxypyrimidine-2-carboxylic Acid

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4,6-Dimethoxypyrimidine-2-carboxylic acid

Cat. No.: B159874

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and potential biological relevance of **4,6-dimethoxypyrimidine-2-carboxylic acid**. The information is curated for researchers and professionals engaged in chemical synthesis and drug discovery.

Core Physicochemical Properties

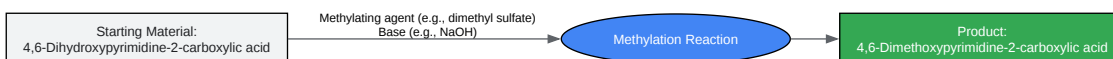
4,6-Dimethoxypyrimidine-2-carboxylic acid is a substituted pyrimidine derivative. Its core chemical and physical properties are summarized in the table below, providing a foundational dataset for experimental design and computational modeling.

Property	Value	Source
Molecular Formula	C ₇ H ₈ N ₂ O ₄	[1]
Molecular Weight	184.15 g/mol	[1][2][3]
CAS Number	128276-50-6	[1][2]
Boiling Point	426.2°C at 760 mmHg	
Density	1.349 g/cm ³	
SMILES	<chem>O=C(C1=NC(OC)=CC(OC)=N1)O</chem>	[1]
LogP	0.192	[1]
Topological Polar Surface Area (TPSA)	81.54 Å ²	[1]
Hydrogen Bond Acceptors	5	[1]
Hydrogen Bond Donors	1	[1]
Rotatable Bonds	3	[1]

Synthesis and Experimental Protocols

While specific, detailed experimental protocols for the synthesis of **4,6-dimethoxypyrimidine-2-carboxylic acid** are not readily available in the public domain, a general synthetic approach can be inferred from standard organic chemistry principles. A plausible synthetic route is outlined below.

Logical Workflow for Synthesis



[Click to download full resolution via product page](#)

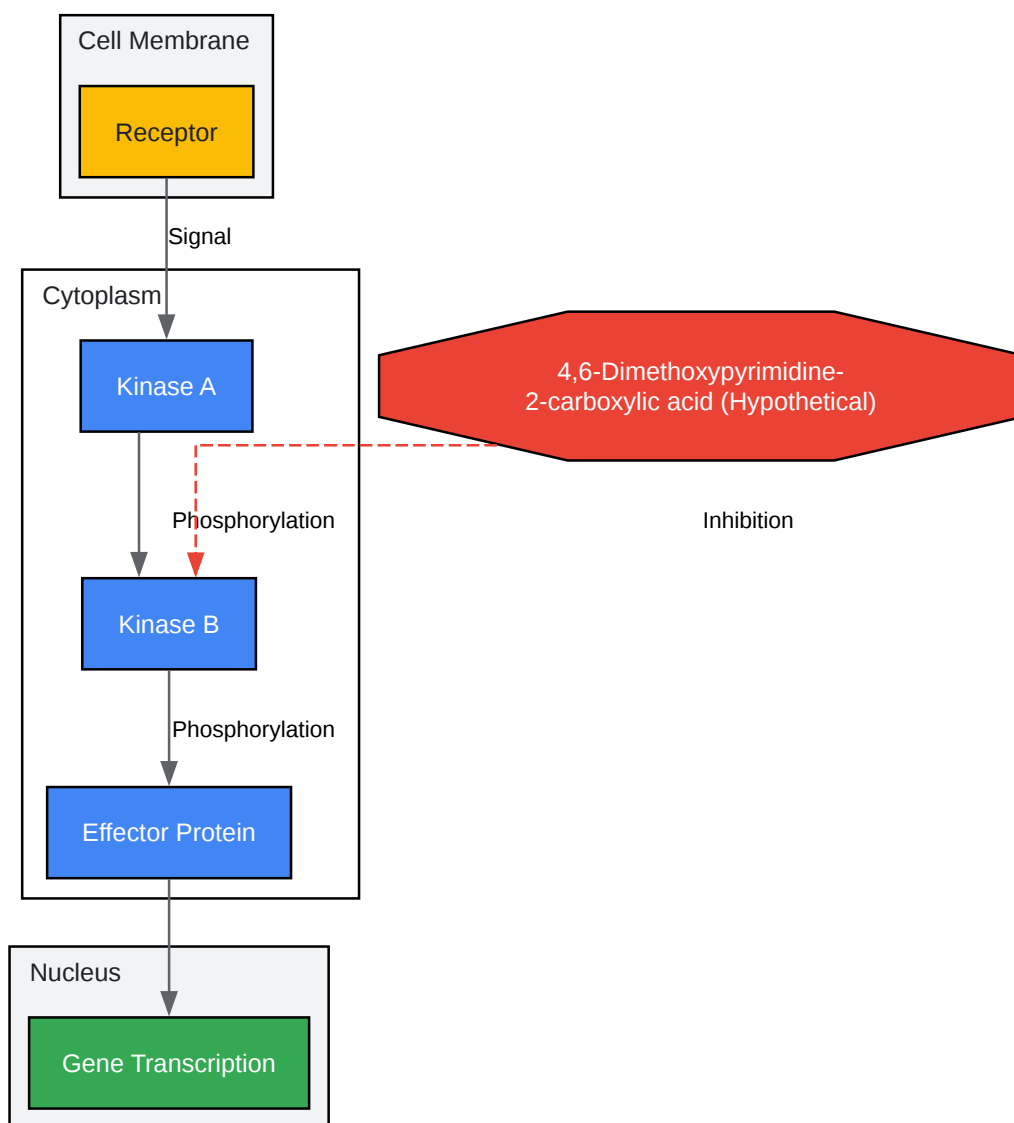
Caption: A potential synthetic pathway for **4,6-dimethoxypyrimidine-2-carboxylic acid**.

Biological Significance and Signaling Pathways

Currently, there is limited publicly available information directly implicating **4,6-dimethoxypyrimidine-2-carboxylic acid** in specific biological signaling pathways. However, the pyrimidine scaffold is a well-established pharmacophore present in numerous biologically active compounds, including antiviral and anticancer agents. The structural similarity of this compound to a related molecule, 4,6-dihydroxypyrimidine-2-carboxylic acid, suggests potential avenues for investigation.

Hypothetical Signaling Pathway Involvement

Given the prevalence of pyrimidine derivatives as enzyme inhibitors, a hypothetical interaction with a kinase signaling pathway is depicted below. This diagram illustrates a potential mechanism of action where a pyrimidine-based inhibitor could block a critical step in a signal transduction cascade.



[Click to download full resolution via product page](#)

Caption: Hypothetical inhibition of a kinase signaling pathway by a pyrimidine derivative.

Conclusion

4,6-Dimethoxypyrimidine-2-carboxylic acid is a chemical compound with well-defined physicochemical properties. While detailed experimental protocols and its specific biological roles are not extensively documented in publicly accessible sources, its structural features suggest potential for further investigation in medicinal chemistry and drug discovery. The provided data and conceptual frameworks offer a starting point for researchers interested in exploring the synthesis and biological activity of this and related pyrimidine derivatives. Further experimental validation is necessary to elucidate its true biological function and therapeutic potential.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemscene.com [chemscene.com]
- 2. scbt.com [scbt.com]
- 3. 4,6-Dimethoxypyrimidine-5-carboxylic acid | C₇H₈N₂O₄ | CID 19070667 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [In-Depth Technical Guide: 4,6-Dimethoxypyrimidine-2-carboxylic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b159874#4-6-dimethoxypyrimidine-2-carboxylic-acid-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com